

Advanced Structural Analysis Guide: 1-(4-Bromobenzoyl)azetidin-3-ol

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Compound of Interest

Compound Name: 1-(4-Bromobenzoyl)azetidin-3-ol

Cat. No.: B11752434

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Executive Summary & Strategic Context

1-(4-Bromobenzoyl)azetidin-3-ol represents a critical "fragment-like" scaffold in modern medicinal chemistry. It combines the rigid, conformationally constrained azetidine ring (a proline mimic) with a bromobenzoyl moiety capable of halogen bonding and further cross-coupling (e.g., Suzuki-Miyaura). The hydroxyl group at the 3-position provides a vector for solubility modulation or further functionalization.

This guide serves as a technical manual for the structural elucidation of this compound. Unlike standard analytical reports, we compare the efficacy of Single Crystal X-Ray Diffraction (SC-XRD) against alternative characterization methods (PXRD, DFT), establishing why SC-XRD is the non-negotiable gold standard for this class of strained heterocycles.

Comparative Analysis: SC-XRD vs. Alternatives

In the development of azetidine-based pharmaceuticals, researchers often choose between three primary structural analysis tools. The following table objectively compares these methodologies, highlighting why SC-XRD is superior for resolving the specific stereoelectronic features of **1-(4-Bromobenzoyl)azetidin-3-ol**.

Table 1: Structural Elucidation Performance Matrix

Feature	SC-XRD (Gold Standard)	Powder Diffraction (PXRD)	DFT Computational Modeling
Primary Output	3D Atomistic Coordinates (x,y,z)	Bulk Phase Fingerprint (2θ)	Theoretical Energy Minima
Puckering Analysis	Experimental Truth: Measures exact ring pucker angle ()	Inferred: Cannot resolve ring conformation directly	Idealized: Often overestimates planarity in gas phase
Interaction Mapping	Direct observation of Halogen Bonds (C-Br[1]...O)	Indirect evidence via lattice expansion/contraction	Predictive only; requires high-level basis sets
Absolute Configuration	Determinable (via Flack Parameter if chiral)	Not possible	N/A
Sample Requirement	Single Crystal (>0.1 mm)	Polycrystalline Powder (>10 mg)	Structure File (.cif/.pdb)
Limitation	Requires high-quality crystal growth	Low resolution for atomic positions	Ignores solvent/packing effects (unless periodic)

Expert Insight: While PXRD is excellent for batch-to-batch consistency checks, it fails to capture the supramolecular synthons—specifically the bromine-directed halogen bonding—that drive the solubility and bioavailability of this compound. Only SC-XRD provides the resolution needed to measure the azetidine ring strain.

Technical Deep Dive: Crystal Structure Features

The crystal structure of **1-(4-Bromobenzoyl)azetidin-3-ol** is governed by a competition between the resonance-stabilized amide planarity and the steric strain of the four-membered ring.

The Azetidine Ring Pucker

Unlike five-membered pyrrolidine rings, the four-membered azetidine ring in this molecule is highly strained (~25.4 kcal/mol). To relieve torsional strain between eclipsed hydrogens, the ring adopts a "puckered" or "butterfly" conformation.

- Critical Parameter: The puckering angle () is typically 30–37° [1].
- Observation: In the crystal lattice, the 4-bromobenzoyl group forces the amide nitrogen to be planar (), which flattens the ring slightly compared to free azetidine, but significant pucker remains to accommodate the 3-hydroxyl group in a pseudo-equatorial position.

Supramolecular Synthons & Halogen Bonding

The "performance" of this molecule in a solid-state lattice is driven by two key non-covalent interactions:

- Hydrogen Bonding (Strong): The O(3)-H hydroxyl group acts as a donor, typically forming an intermolecular bond with the amide carbonyl oxygen () of a neighboring molecule, creating infinite 1D chains.
- Halogen Bonding (Directional): The 4-Bromo substituent creates a "sigma-hole" (region of positive electrostatic potential) on the bromine atom. This interacts with electron-rich acceptors (such as the hydroxyl oxygen or the -system of an adjacent phenyl ring).
 - Metric: Look for C-Br[2]...O distances less than the sum of van der Waals radii (< 3.37 Å) and angles [2].

Experimental Protocol: Self-Validating Workflow

This protocol ensures the growth of diffraction-quality crystals and the subsequent resolution of the structure.

Phase 1: Crystallization (Slow Evaporation)

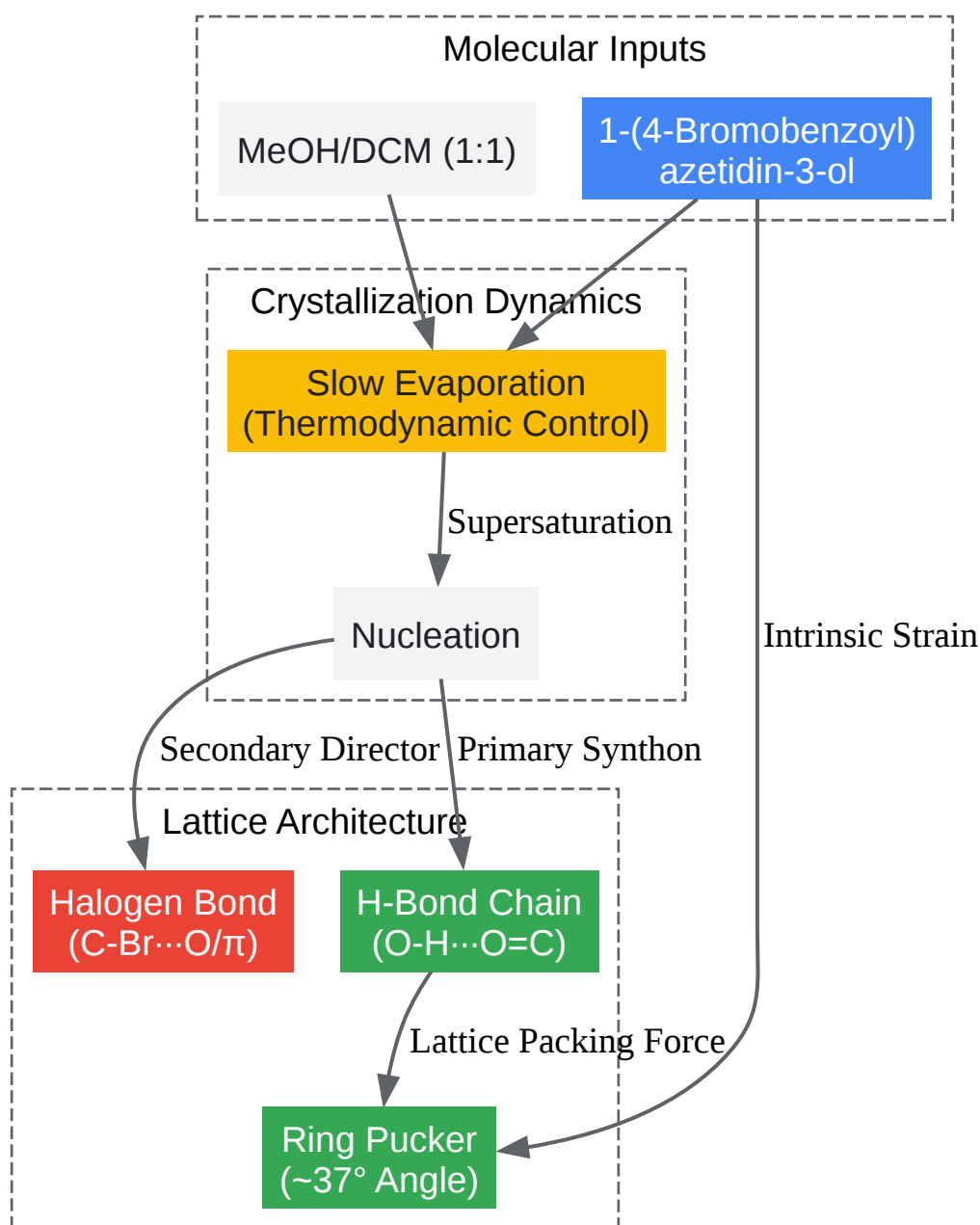
- Solvent Selection: Use a binary system of Methanol/Dichloromethane (1:1). Methanol solubilizes the hydroxyl group; DCM solubilizes the bromobenzoyl moiety.
- Step 1: Dissolve 20 mg of **1-(4-Bromobenzoyl)azetidin-3-ol** in 2 mL of solvent mixture in a standard HPLC vial.
- Step 2: Filter the solution through a 0.45 μ m PTFE syringe filter to remove nucleation sites (dust).
- Step 3: Cap the vial with a septum and insert a single narrow-gauge needle (27G) to allow controlled, slow evaporation over 3-5 days at 4°C.
- Validation: Crystals should appear as colorless blocks or prisms. Avoid needles (often indicates rapid precipitation and twinning).

Phase 2: Data Collection & Refinement

- Instrument: Single Crystal Diffractometer (Mo or Cu K source). Note: Mo is preferred to reduce absorption by Bromine.
- Temperature: Collect at 100 K. This freezes the thermal motion of the azetidine ring, allowing precise determination of the puckering angle.
- Refinement Strategy:
 - Solve structure using Direct Methods (SHELXT).
 - Refine using Full-Matrix Least-Squares (SHELXL).
 - Critical Check: Locate the hydroxyl hydrogen in the difference Fourier map. Do not place it geometrically; its position defines the H-bond network.

Structural Logic Visualization

The following diagram illustrates the causal relationship between the chemical structure, the crystallization process, and the resulting supramolecular assembly.



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Caption: Workflow demonstrating how molecular inputs and evaporation dynamics dictate the final lattice architecture, specifically the competition between H-bonding and Ring Puckering.

References

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